

An In-Depth Technical Guide to Ac-AAVALLPAVLLALLAP-DEVD-CHO

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Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-DEVD-CHO

Cat. No.: B15584238

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A Potent, Cell-Permeable Caspase-3 Inhibitor

This technical guide provides a comprehensive overview of the synthetic peptide inhibitor **Ac-AAVALLPAVLLALLAP-DEVD-CHO**, focusing on its discovery, mechanism of action, and applications in apoptosis research. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Discovery and History

The molecule **Ac-AAVALLPAVLLALLAP-DEVD-CHO** is a rationally designed composite peptide that combines a cell-permeable sequence with a specific caspase-3 inhibitor.^{[1][2]} Its development is rooted in the extensive research on apoptosis and the critical role of caspase enzymes in this process.

The core inhibitory component, Ac-DEVD-CHO, is a well-established synthetic tetrapeptide inhibitor of caspase-3.^{[3][4]} It is designed to mimic the natural cleavage site of one of caspase-3's key substrates, PARP (poly (ADP-ribose) polymerase).^{[3][5]} The DEVD (Asp-Glu-Val-Asp) sequence is recognized by caspase-3, and the C-terminal aldehyde group (CHO) allows for reversible covalent inhibition of the enzyme's active site cysteine.^[5]

The N-terminal peptide, Ac-AAVALLPAVLLALLAP, is a hydrophobic sequence derived from K-FGF (Kaposi's fibroblast growth factor).^{[1][2]} This sequence functions as a cell-penetrating peptide (CPP), facilitating the transport of the inhibitor across the cell membrane. The

development of such chimeric peptides represents a significant advancement, enabling the study of intracellular caspase activity in living cells without the need for harsh permeabilization techniques.

Mechanism of Action

Ac-AAVALLPAVLLALLAP-DEVD-CHO inhibits apoptosis by directly targeting and inactivating caspase-3, a key executioner caspase. The process can be broken down into two main steps:

- **Cellular Uptake:** The hydrophobic AAVALLPAVLLALLAP peptide sequence facilitates the passive diffusion of the entire molecule across the plasma membrane and into the cytoplasm of the cell.
- **Caspase-3 Inhibition:** Once inside the cell, the DEVD-CHO moiety targets active caspase-3. The DEVD sequence binds to the substrate-binding pocket of caspase-3, and the aldehyde group forms a reversible covalent bond with the catalytic cysteine residue in the enzyme's active site. This interaction blocks the proteolytic activity of caspase-3, preventing it from cleaving its downstream substrates and thereby halting the apoptotic cascade.

This targeted inhibition allows for the specific investigation of cellular events downstream of caspase-3 activation.^[3]

Quantitative Data

The inhibitory activity of the DEVD-CHO component is well-characterized. The following table summarizes key quantitative data for Ac-DEVD-CHO, which is the active inhibitory part of the composite peptide.

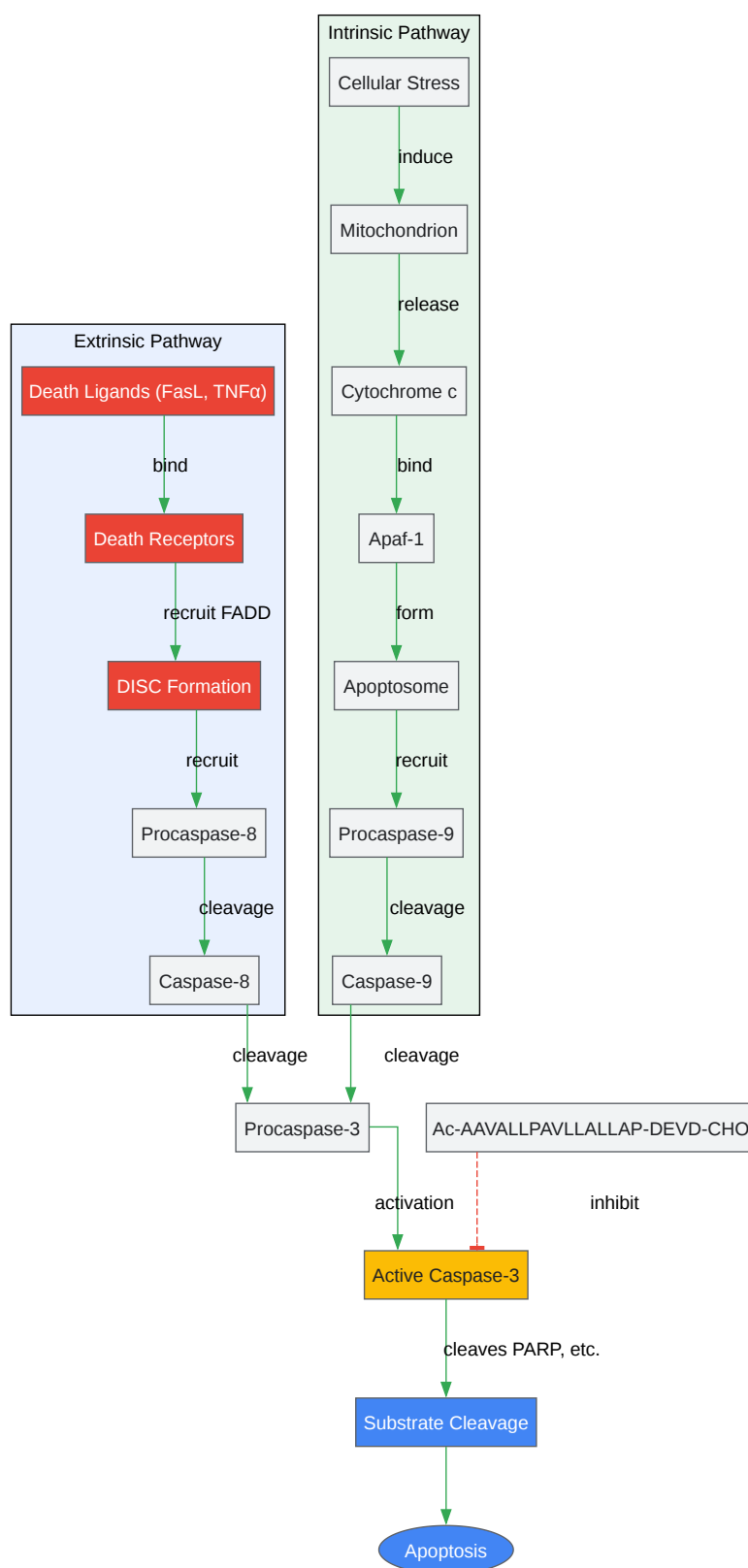
Parameter	Value	Enzyme Target(s)	Notes
Ki	0.23 nM	Caspase-3	Ki (inhibition constant) indicates the concentration required to produce half-maximum inhibition. [5] [6]
Ki	1.6 nM	Caspase-7	Also shows high affinity for caspase-7, another executioner caspase with a similar substrate specificity. [5]
Ki	1.7 μ M	Caspase-2	Demonstrates significantly weaker inhibition of caspase-2, an initiator caspase. [6]

In vivo studies using the full cell-permeable peptide have shown effective reduction of caspase-3 activity and apoptosis in rat cortical neurons at concentrations of 1 to 2.5 μ M.[\[1\]](#)

Signaling Pathways and Experimental Workflows

Caspase-3 Activation Pathway

Caspase-3 is a central executioner caspase that can be activated through both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways. The following diagram illustrates the convergence of these pathways on caspase-3 activation.

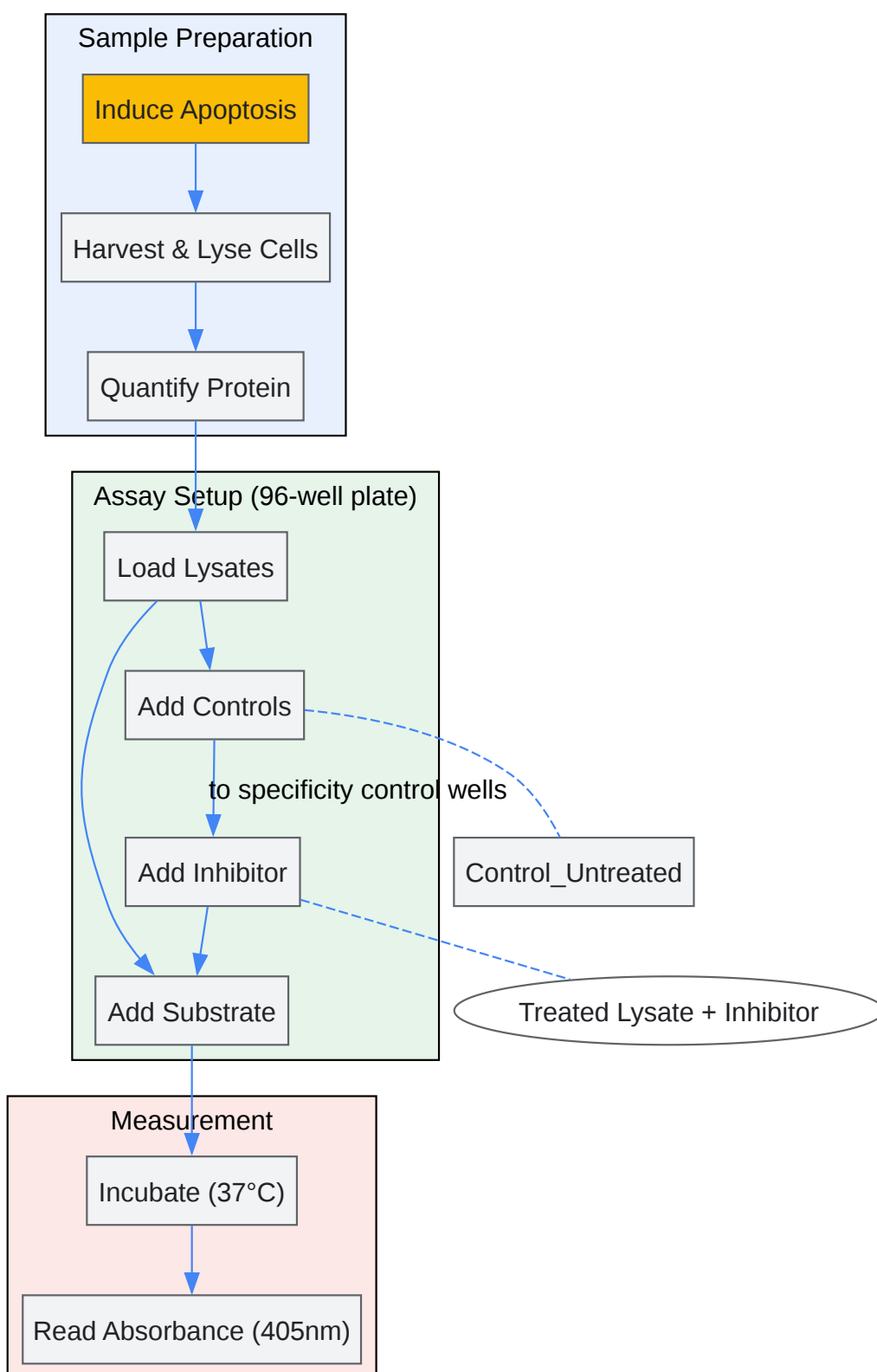


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Caption: The apoptotic signaling cascade, highlighting the central role of Caspase-3.

Experimental Workflow: Caspase-3 Activity Assay

A common application for this inhibitor is as a negative control in caspase-3 activity assays to confirm the specificity of the measured signal. The following diagram outlines a typical workflow for a colorimetric caspase-3 assay.



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